

Application Notes and Protocols: Pentyl Formate as a Solvent in Organic Reactions

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Compound of Interest

Compound Name: Pentyl formate

Cat. No.: B1581598

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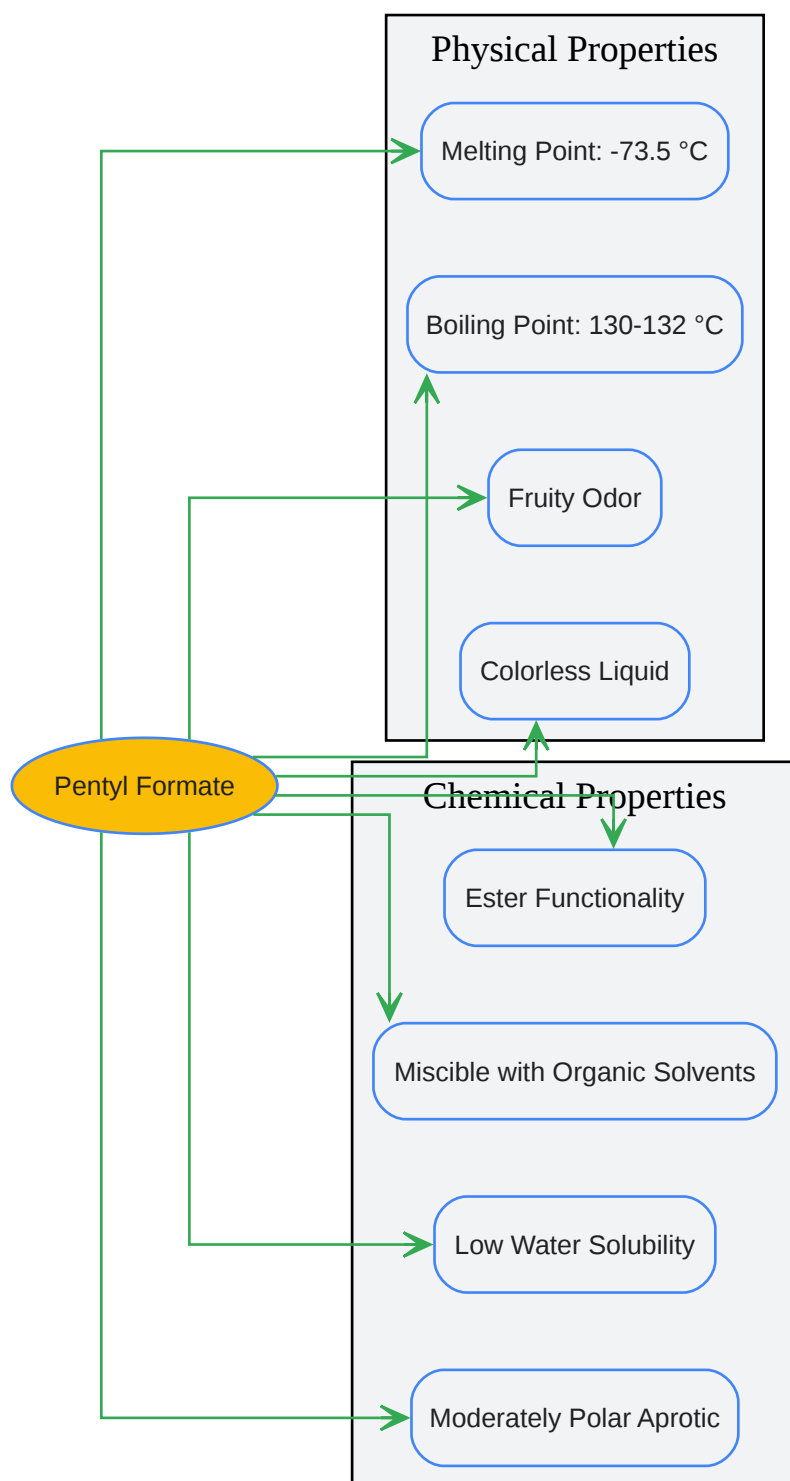
These application notes provide a comprehensive overview of **pentyl formate** as a potential solvent in organic synthesis. While its primary applications are in the fragrance and food industries, its properties suggest utility as a non-polar, moderately polar aprotic solvent in various organic reactions.^{[1][2]} This document outlines its physicochemical properties, potential applications with generalized protocols, and its role as a greener solvent alternative.

Physicochemical Properties of Pentyl Formate

A thorough understanding of a solvent's properties is essential for its application in organic synthesis. **Pentyl formate** is a colorless liquid with a characteristic fruity odor.^{[1][2][3]} Key physical and chemical data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2][3][4]
Molecular Weight	116.16 g/mol	[1][2][3]
Appearance	Clear, colorless liquid	[2][3]
Odor	Plum- or banana-like	[2][3]
Density	0.881–0.887 g/cm ³	[2][3]
Boiling Point	130–132 °C	[2][3]
Melting Point	-73.5 °C	[3]
Flash Point	26–27 °C (79–83 °F)	[2]
Solubility in Water	Low to moderate	[1]
Miscibility	Miscible with alcohols, ethers, and most organic solvents	[2][3]
Refractive Index	1.396–1.402	[3]

DOT Script for Properties of **Pentyl Formate**:



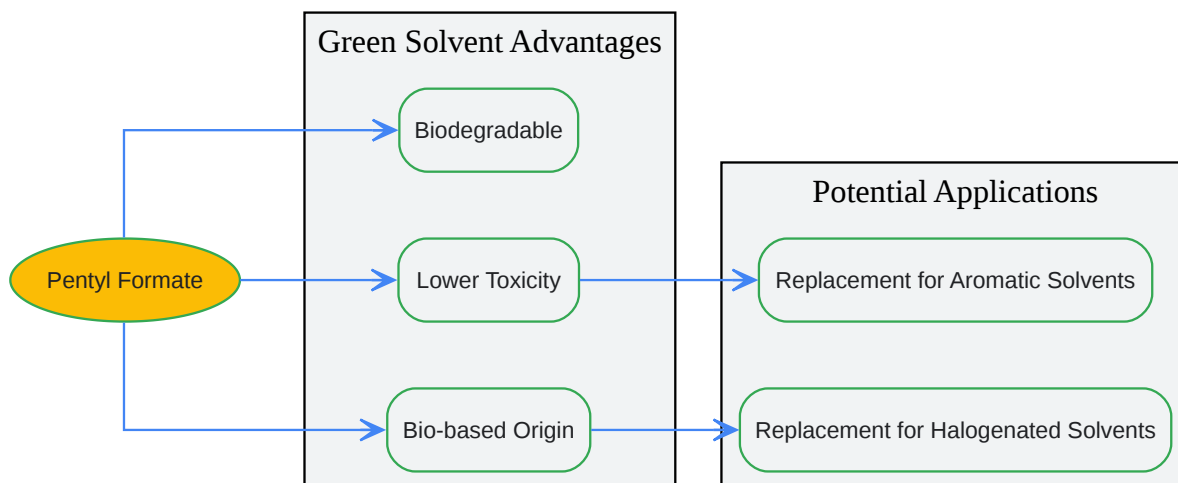
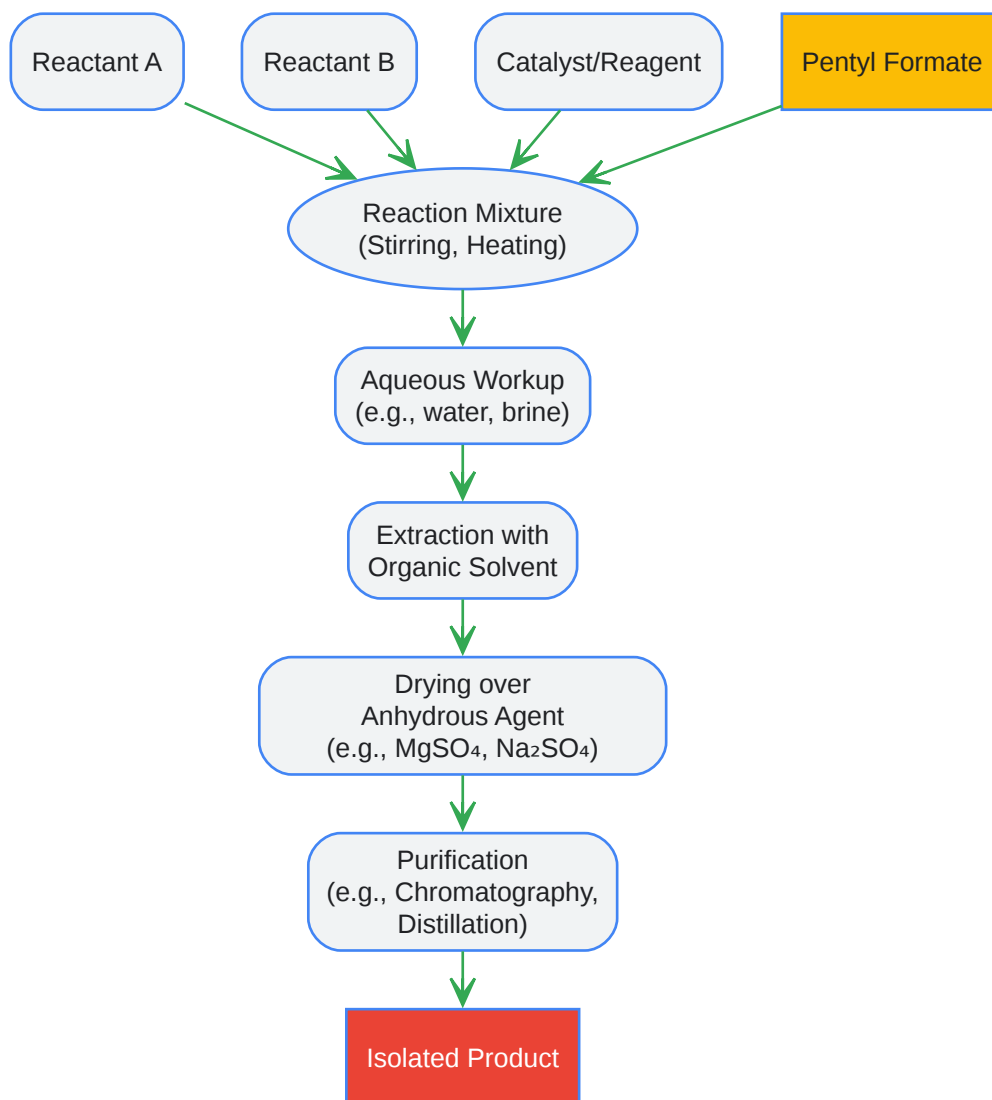
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Caption: Physicochemical properties of **pentyl formate**.

Potential Applications in Organic Synthesis

Given its properties, **pentyl formate** can be considered as a solvent for a range of organic reactions, particularly those requiring a non-polar to moderately polar aprotic medium. Its boiling point of approximately 130-132°C allows for reactions to be conducted at elevated temperatures.

DOT Script for a Generalized Experimental Workflow:



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